

Technical Support Center: High-Resolution PCB Analysis

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2,3',4,4',5',6-Hexachlorobiphenyl

CAS No.: 59291-65-5

Cat. No.: B1345200

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Topic: Identification & Resolution of PCB 168 in Complex Aroclor Mixtures

Executive Summary: The "Needle in the Haystack"

PCB 168 (2,3',4,4',5',6-Hexachlorobiphenyl) represents a specific analytical challenge. It is a hexachlorobiphenyl congener that is often a minor constituent in highly chlorinated mixtures (like Aroclor 1260) but is frequently misidentified due to severe co-elution with major congeners like PCB 132 and PCB 153 on standard 5% phenyl columns.[1]

This guide provides the troubleshooting logic required to isolate, confirm, and quantify PCB 168, moving beyond standard EPA 8082A protocols into high-resolution congener-specific analysis (EPA 1668C).

Module 1: Chromatographic Resolution (The "When" & "Where")

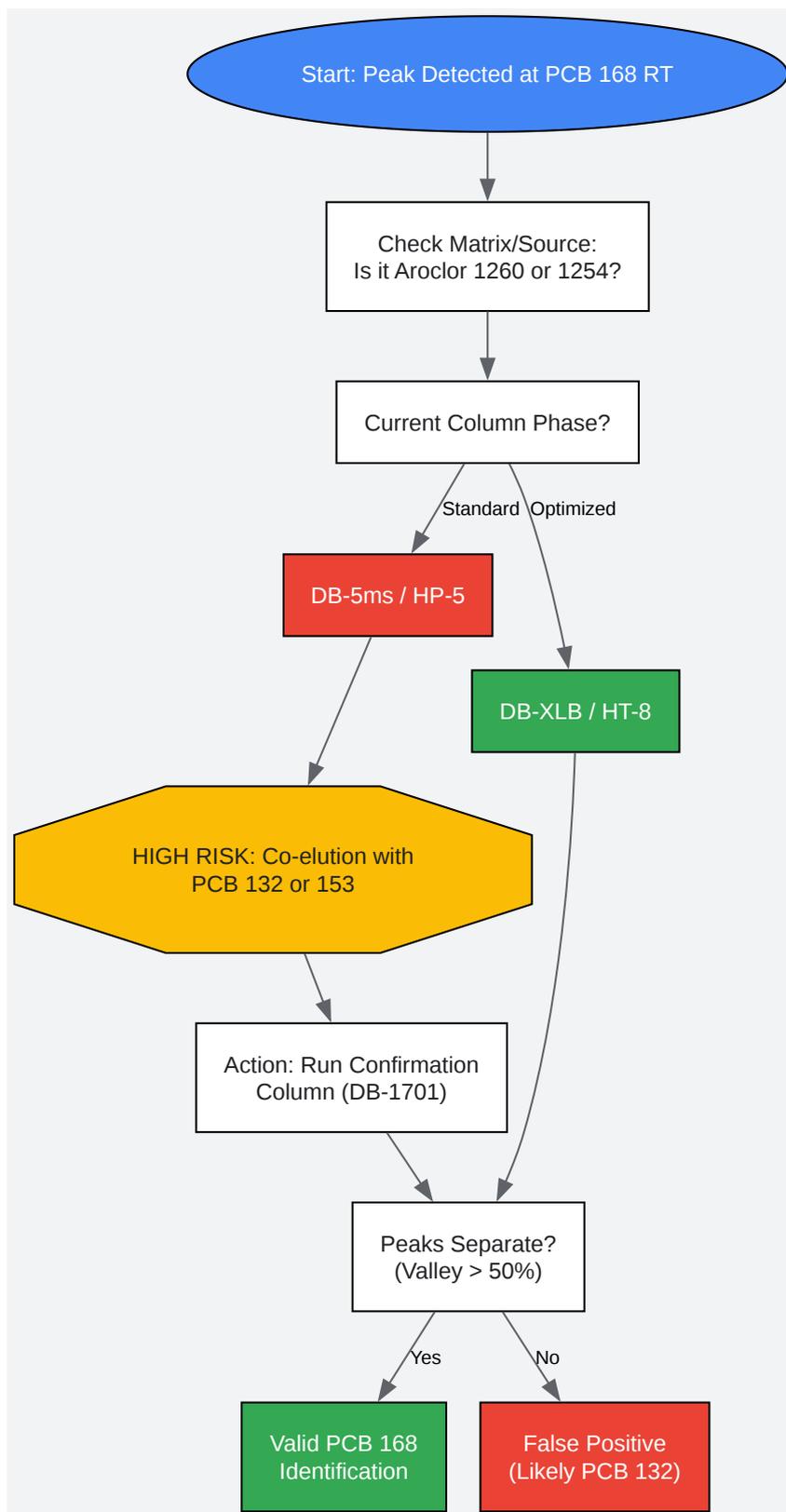
The Core Problem: On the industry-standard DB-5ms (or equivalent 5% phenyl) column, PCB 168 elutes in the "Hexa-Cluster" region.[1] It is often masked by the massive peak of PCB 153 (the dominant congener in Aroclor 1254/1260) or co-elutes with PCB 132.

Troubleshooting Protocol: Column Selection & Phase Logic

Column Phase	Behavior of PCB 168	Recommendation
DB-5ms / HP-5 (5% Phenyl)	High Risk. Co-elutes or elutes on the shoulder of PCB 132/153.[1]	Screening Only. Do not use for quantitation of 168 in 1260 mixtures without deconvolution.
DB-XLB (Low Polarity)	Improved. Changes the elution order. PCB 168 separates from 132/153.[1]	Recommended for primary confirmation.[1] Excellent for separating the 132/153 pair.
HT-8 / DB-1701 (Polar)	Specific. Moves PCB 168 away from the main Hexa cluster.[1]	Mandatory for dual-column confirmation (EPA 8082A).[1]

Diagnostic Workflow: The "Hexa-Cluster" Decision Tree

Use this logic to determine if your "PCB 168" peak is genuine or a co-elution artifact.



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Caption: Logical workflow for validating PCB 168 presence against common co-eluting interferences.

Module 2: Mass Spectrometry Confirmation (The "What")

Since PCB 132, 153, and 168 are all hexachlorobiphenyls, they share the same molecular weight. Low-resolution MS (GC-MS in SIM mode) cannot distinguish them by mass alone.^[1] You must rely on Ion Abundance Ratios and Retention Time Locking.^[1]

Critical Mass Spectral Parameters (Hexachlorobiphenyls)

Parameter	Value	Technical Note
Primary Quant Ion	m/z 360	The most abundant ion in the M+ cluster. ^[1]
Secondary Ion	m/z 362	Used for ratio confirmation. ^[1]
Theoretical Ratio	1.23	Ratio of m/z 360 to 362 (approximate, varies by instrument tuning). ^[1]
Acceptance Criteria	±15%	If the ratio deviates >15%, it is likely an interference or co-elution. ^[1]

The "False Hexa" Scenario

User Issue: "My ion ratio for PCB 168 is failing (Ratio = 0.8), but the retention time is perfect."

Diagnosis: You are likely co-eluting with a Heptachlorobiphenyl (e.g., PCB 180 breakdown or overlap) or a matrix interference.^[1]

- Check: Look for m/z 394 (Hepta).^[1] If 394 peaks at the same time as 360, you have a co-elution.

Module 3: Aroclor Pattern Deconvolution

Researchers often ask: "I have Aroclor 1254. Should I see PCB 168?"

Field Insight:

- Aroclor 1254: PCB 168 is typically absent or present in negligible trace amounts (<0.05%).^[1] If you see a large peak, it is almost certainly PCB 132 (which is abundant in 1254).^[1]
- Aroclor 1260: PCB 168 is present but remains a minor congener compared to PCB 153 and 138.^[1]
- Metabolic Samples: In biological tissue, PCB 153 is recalcitrant (doesn't break down).^[1] PCB 168 is also recalcitrant due to the 2,3,4,5,6 substitution pattern. In tissue samples, the ratio of 168 to other congeners may shift compared to the technical Aroclor mixture.

FAQ: Troubleshooting Specific Scenarios

Q1: I am using EPA Method 8082 (GC-ECD). How do I report PCB 168 if it co-elutes with PCB 153? A: You cannot report them individually on a single column.

- Protocol: Report as "PCB 153/168 co-elution" if using a DB-5 column.^[1]
- Fix: Inject the sample onto a confirmation column (DB-1701).^[1] PCB 153 and 168 have significantly different interaction energies on the cyanopropyl phase, allowing separation.

Q2: Why does my PCB 168 peak area fluctuate wildly between injections? A: This is often an integration error, not an instrument error.

- Cause: Because 168 is often a "shoulder" on the massive 153 peak, the integration software (e.g., ChemStation/MassHunter) may be drawing the baseline differently from run to run.
- Solution: Manually inspect the integration baseline.^[1] Force a "drop-line" integration rather than a "valley-to-valley" if they are not fully resolved.

Q3: Can I use MS/MS (Triple Quad) to separate 168 from 153? A: Not easily.

- Reason: Both are Hexa-CBs.^[1] They produce the same daughter ions (loss of Cl -> m/z 325).^[1]
- Strategy: You must rely on chromatographic separation (GC) rather than mass filtration (MS).^[1] Use a column with a thinner film (0.18 μm) or a different phase (DB-XLB) to improve

physical separation.[1]

References & Authoritative Grounding

- US EPA Method 1668C.Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[2] (2010).[1][3] The "Gold Standard" for congener-specific analysis.
 - [1]
- Frame, G. M., et al.Comprehensive, Quantitative, Congener-Specific PCB Analysis: A Critical Evaluation of Current Procedures. Journal of High Resolution Chromatography (1996).[1][4] Defines the elution orders and Aroclor compositions.
 - [1]
- US EPA Method 8082A.Polychlorinated Biphenyls (PCBs) by Gas Chromatography.[1][5] (2007).[1][6] The standard regulatory method for Aroclors.[1][5]
- Agilent Technologies.GC/MS Analysis of PCB Congeners using DB-XLB. (Technical Note). Demonstrates the separation of the Hexa-cluster.

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Sources

- 1. ssi.shimadzu.com [ssi.shimadzu.com]
- 2. amptius.com [amptius.com]
- 3. epa.gov [epa.gov]
- 4. hwbdocs.env.nm.gov [hwbdocs.env.nm.gov]
- 5. clu-in.org [clu-in.org]
- 6. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Technical Support Center: High-Resolution PCB Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1345200#identifying-pcb-168-peaks-in-complex-aroclor-mixtures>]

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